

# Angulatin G: A Scrutiny of a Sesquiterpenoid's Therapeutic Potential

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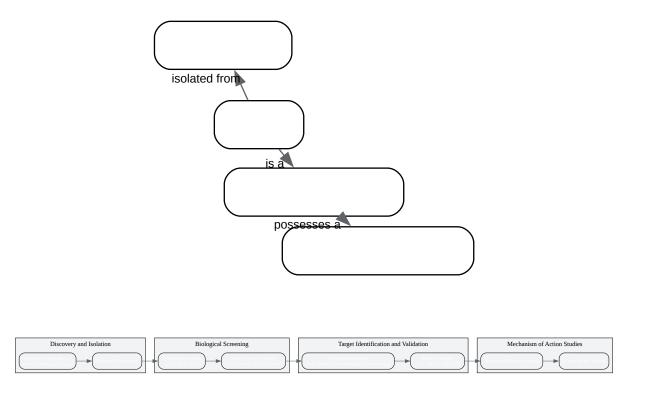
### Introduction

Angulatin G, also known as Celangulatin E, is a naturally occurring sesquiterpene polyol ester belonging to the  $\beta$ -dihydroagarofuran class of compounds.[1] Isolated from the root bark of Celastrus angulatus, a plant with a history in traditional Chinese medicine and known for its insecticidal properties, Angulatin G represents a molecule of interest for further scientific investigation.[1][2][3] This technical guide provides a comprehensive overview of the current, albeit limited, knowledge surrounding Angulatin G, with a focus on its established biological activities and the inferred potential for therapeutic targeting based on related compounds from the same plant species.

## **Chemical Structure and Class**

**Angulatin G** is characterized by a  $\beta$ -dihydroagarofuran sesquiterpene skeleton. This core structure is common to a variety of bioactive compounds isolated from Celastrus angulatus. The specific arrangement of ester functional groups on this scaffold is what differentiates **Angulatin G** from other related sesquiterpenoids and dictates its biological activity.





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